D-Mannose-4-C-d: Technical Characterization and Isotopic Purity Guide

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Compound of Interest

Compound Name:	*D-Mannose-4-C-d*
Cat. No.:	*B1161260*

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Executive Summary

This technical guide details the physicochemical properties, isotopic purity assessment, and experimental applications of **D-Mannose-4-C-d** (D-Mannose labeled with deuterium at the C4 position).[1] Designed for drug development professionals and metabolic researchers, this document moves beyond basic specifications to provide actionable protocols for validating isotopic enrichment and utilizing this isotopologue in high-resolution metabolic flux analysis (MFA).[1]

Part 1: Chemical Identity & Physicochemical Properties[1][2]

D-Mannose-4-C-d is a stable isotopologue of D-mannose where the protium (

H) at the 4-carbon position is replaced by deuterium (

H or D).[2] This modification results in a precise mass shift and distinct NMR spectral silencing, making it a critical tool for mechanistic enzymology and metabolic tracing.

Structural Specifications

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Property	Standard D-Mannose	D-Mannose-4-C-d
Molecular Formula		
Monoisotopic Mass	180.06339 Da	181.06967 Da
Average Mol.[1][3][4] Weight	180.16 g/mol	181.16 g/mol
CAS Number	3458-28-4 (Unlabeled)	N/A (Specific to labeling)
C4 Chirality	-configuration (axial -OH)	Retained (Deuterium is axial/equatorial depending on anomer)

Mass Calculation Insight

The mass difference is derived from the neutron addition in deuterium.

- Mass of

  H: ~1.00783 Da

- Mass of

  H (D): ~2.01410 Da

- Mass: +1.00627 Da[1]

Expert Note: In high-resolution mass spectrometry (HRMS), the +1.006 Da shift is distinct from the +1.003 Da shift caused by naturally occurring

C.[1] This allows **D-Mannose-4-C-d** to be distinguished from the M+1 isotopologue of natural mannose with sufficient resolution (>30,000 FWHM).

Part 2: Isotopic Purity & Enrichment[1][6]

Isotopic Purity (Enrichment) refers to the percentage of molecules containing a deuterium atom at the C4 position. Chemical Purity refers to the absence of other chemical species (e.g., glucose, salts).[1]

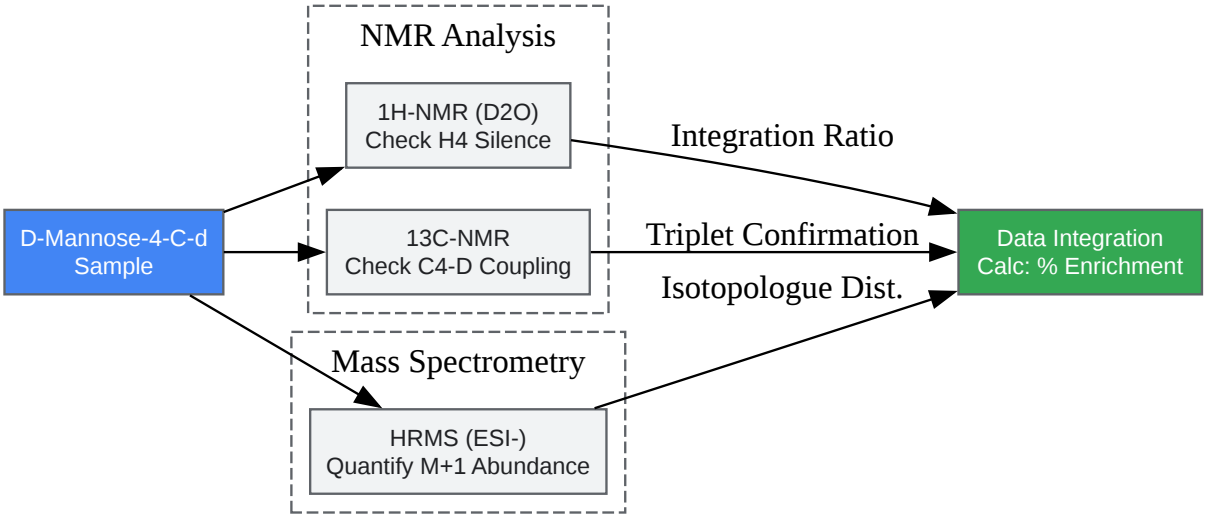
Defining Purity Tiers[1]

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- Tier 1 (Metabolic Grade): >98 atom % D. Required for quantitative flux analysis to minimize background noise correction.[1]
- Tier 2 (Structural Grade): >95 atom % D. Sufficient for NMR signal simplification (silencing H4 coupling).[1]

Analytical Workflow for Validation

The following workflow ensures the identity and purity of the material before use in critical assays.



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Figure 1: Analytical workflow for validating isotopic purity. 1H-NMR confirms the site specificity (loss of H4 signal), while HRMS quantifies the total enrichment.

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Determination of Isotopic Purity via 1H-NMR

This protocol relies on the "silencing" of the H4 proton. In natural mannose, H4 appears as a complex multiplet (often overlapping with H3/H5).[1] In **D-Mannose-4-C-d**, this signal

disappears, and the coupling patterns of H3 and H5 simplify.

Reagents:

- Deuterium Oxide (

  , 99.9%).[1]
- Internal Standard: Maleic Acid or DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) for quantitation.[1]

Step-by-Step Methodology:

- Preparation: Dissolve 10 mg of **D-Mannose-4-C-d** in 600 µL

  . Add 1 mg of Internal Standard.
- Acquisition: Acquire a 1H-NMR spectrum (min. 400 MHz, preferably 600 MHz) with a relaxation delay (

) of >10 seconds to ensure full relaxation for integration.
- Phasing/Baseline: Apply precise phase and baseline correction.
- Integration (The Validation Step):
  - Integrate the Anomeric Proton (H1) region (

    5.17 ppm for

    -anomer,

    4.89 ppm for

    -anomer).[1] Set total H1 integration to 1.00.
  - Integrate the H4 region (

    3.50 – 3.70 ppm).
- Calculation:

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Note: If the H4 region overlaps with H3/H5, use 2D HSQC to confirm the absence of the C4-H cross-peak.[1]

Protocol B: HRMS Isotopologue Analysis

Objective: Quantify the ratio of unlabeled (

) to labeled (

) mannose.

- Instrument: Q-TOF or Orbitrap Mass Spectrometer.
- Mode: Negative Ion Mode (ESI-). Mannose forms a stable

  ion (

  179.05 for unlabeled).[1]
- Procedure:
  - Inject sample at 10 µM in 50:50 MeOH:H2O.
  - Monitor

    179.0556 (

) and

    180.0619 (

).
  - Correction: Subtract the theoretical natural abundance of

    C (approx 6.6% of the

    peak intensity) from the

    intensity.
- Result: The remaining intensity at

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180.0619 represents the true deuterated species.

Part 4: Applications & Mechanistic Insights

Metabolic Stability of the C4 Label

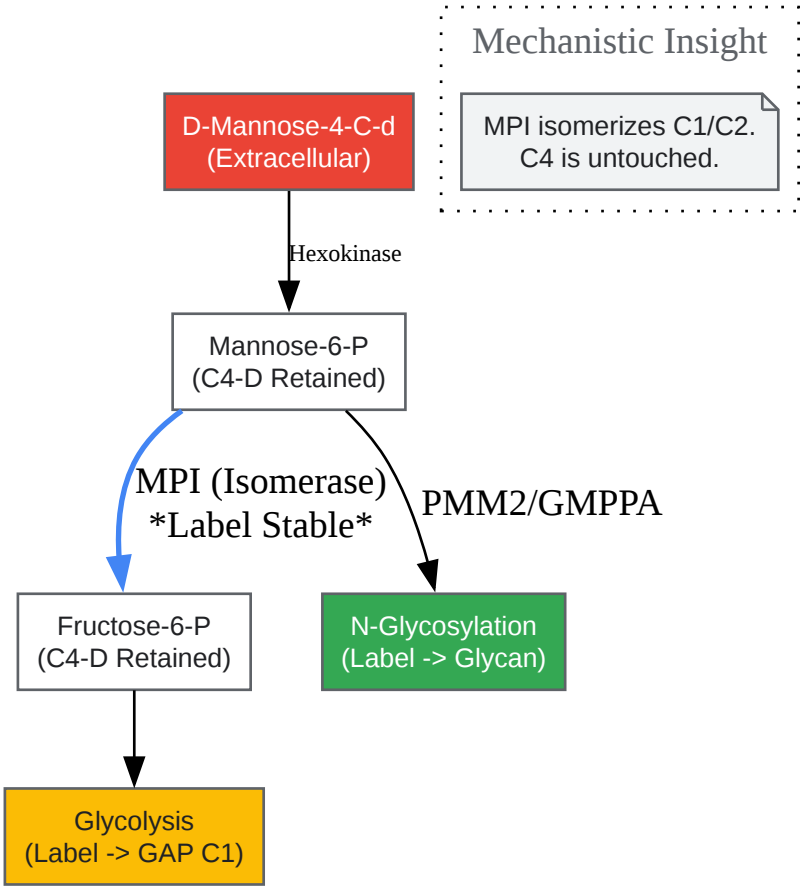
Unlike C2-deuterated mannose, which loses its label during the phosphomannose isomerase (MPI) reaction (conversion to Fructose-6-P), the C4 label is metabolically stable through early glycolysis and glycosylation steps.

- Glycolysis: The C4-D is retained in Fructose-6-P and subsequently cleaved by Aldolase. It becomes C1 of Glyceraldehyde-3-Phosphate (GAP).[1]
- Glycosylation: The C4-D is retained in GDP-Mannose and incorporated into glycans.

Why this matters: This stability makes **D-Mannose-4-C-d** an ideal tracer for total mannose uptake flux without the "loss" complications seen with C2 labels.[1]

Pathway Visualization[4][7]

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Figure 2: Metabolic fate of the C4-deuterium label.[1] The label is retained during the critical MPI isomerization step, distinguishing it from C2-labeled tracers.

Part 5: Handling and Stability[7]

- Hygroscopicity: D-Mannose is hygroscopic.[1] The deuterated form must be stored in a desiccator at -20°C to prevent moisture absorption, which can dilute the sample mass during weighing (leading to concentration errors, though not isotopic purity errors).[1]
- Exchangeability: The deuterium at C4 is bonded to carbon (C-D) and is non-exchangeable in aqueous solution at neutral pH.[1] It will not wash out into the solvent like hydroxyl protons (O-D/O-H).

References

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- Biocompare. (2024).[1] D-Mannose Chemical Properties and Molecular Weight. Retrieved from [1]
- Sigma-Aldrich. (2024).[1] D-Mannose Product Specifications and NMR Data. Retrieved from [1]
- National Institutes of Health (NIH). (2024).[1] Mannose metabolism reshapes T cell differentiation. PMC11626620. Retrieved from [1]
- Biological Magnetic Resonance Data Bank (BMRB). (2024).[1] D-Mannose Chemical Shifts (Entry bmse000018). Retrieved from [1]
- Cambridge Isotope Laboratories. (2024).[1] Stable Isotope Standards for Metabolic Tracing. Retrieved from

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Sources

- 1. D-MANNOSE (U-13C6, 99%) | Eurisotop [eurisotop.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. bmse000018 D-(+)-Mannose at BMRB [bmrb.io]
- 4. biocompare.com [biocompare.com]
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